

Application Notes and Protocols for Brr2-IN-2 in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Brr2-IN-2*
Cat. No.: *B15587573*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Brr2 (also known as SNRNP200) is a crucial RNA helicase involved in the activation of the spliceosome, a key molecular machine responsible for pre-mRNA splicing. Its role in unwinding the U4/U6 snRNA duplex is a critical step for catalytic activation of the spliceosome.

Dysregulation of Brr2 activity has been implicated in diseases such as Retinitis Pigmentosa and certain cancers, making it an attractive target for therapeutic intervention. **Brr2-IN-2** is a potent inhibitor of the ATPase activity of Brr2, offering a valuable tool for studying the biological functions of this helicase and for potential drug development. These application notes provide detailed protocols for utilizing **Brr2-IN-2** and a related allosteric inhibitor, Brr2 inhibitor C9, in cell culture experiments to investigate their effects on cellular processes.

Product Information

Brr2-IN-2 (Compound 30)

Brr2-IN-2 is a spiro[indole-3,2'-pyrrolidin]-2(1H)-one based inhibitor of Brr2. It exhibits potent inhibition of the ATPase activity of Brr2.

Brr2 inhibitor C9

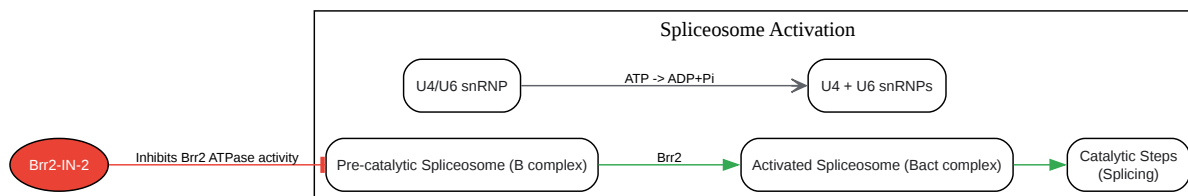
Brr2 inhibitor C9 is an allosteric inhibitor of the spliceosomal RNA helicase Brr2. It binds to a site distinct from the ATP and RNA binding sites, providing a different mode of inhibition.

Data Presentation

Inhibitor	Target	Assay	IC50	Reference
Brr2-IN-2 (Compound 30)	Brr2	ATPase Activity	42 nM	[1][2][3]
Brr2 inhibitor C9	Brr2	ATPase Activity	1.8 μ M	[4]
Brr2 inhibitor C9	Brr2	RNA Binding (U4 snRNA)	2.3 μ M	[4]

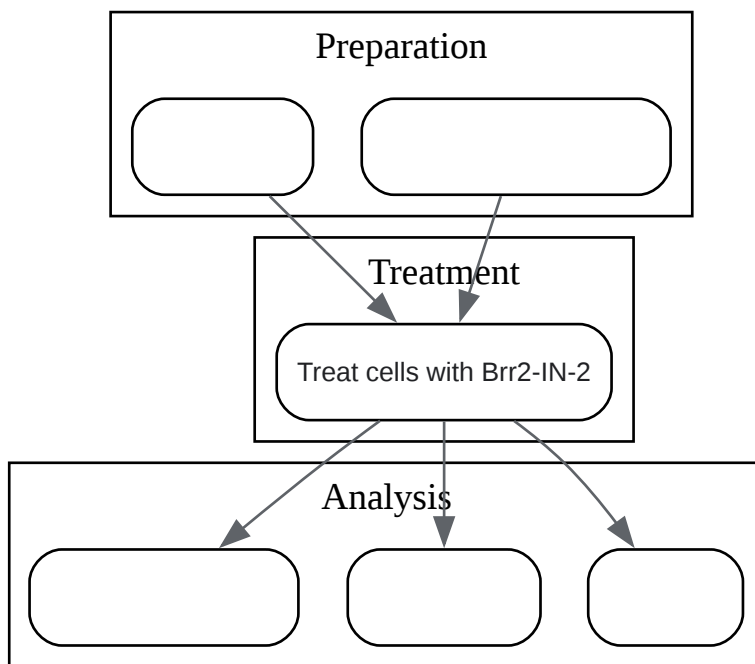
Cell Line	Treatment	Effect	Reference
HeLa, HCT116, MDA-MB-231	Brr2 inhibitor C9	Inhibition of proliferation	[4]
HeLa	Brr2 inhibitor C9 (5 μ M, 24h)	Blocks pre-mRNA splicing, leading to accumulation of splicing intermediates.	[4]

Signaling Pathway and Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

Figure 1: Simplified signaling pathway showing the role of Brr2 in spliceosome activation and the inhibitory action of **Brr2-IN-2**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. A reliable method for quantification of splice variants using RT-qPCR - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. med.upenn.edu \[med.upenn.edu\]](#)
- [3. Methods for Characterization of Alternative RNA Splicing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Western Blot Procedure | Cell Signaling Technology \[cellsignal.com\]](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Brr2-IN-2 in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587573/docs#application-notes-and-protocols-for-brr2-in-2-in-cell-culture-experiments\]](https://www.benchchem.com/product/b15587573/docs#application-notes-and-protocols-for-brr2-in-2-in-cell-culture-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)